

Essential Safety and Handling Guide for 2-Iodobenzoate Derivatives

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Compound of Interest

Compound Name: **2-Iodobenzoate**

Cat. No.: **B1229623**

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This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **2-iodobenzoate** compounds, focusing on 2-iodobenzoic acid and its derivatives like Methyl **2-iodobenzoate**. This information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

2-Iodobenzoate derivatives are classified as hazardous materials. Below is a summary of their hazard information.

Hazard Classification	2-Iodobenzoic Acid	Methyl 2-iodobenzoate
Signal Word	Danger / Warning[1][2]	Warning[3]
Hazard Statements	Harmful if swallowed, Causes skin irritation, Causes serious eye damage, May cause respiratory irritation.[1][4]	Causes skin irritation, Causes serious eye irritation, May cause respiratory system irritation.[3]
Pictograms		

Toxicological Data

The following table summarizes the available toxicological data for 2-Iodobenzoic acid.

Route of Exposure	Species	Dose	Reference
Oral LD50	Mouse	1500 mg/kg	[2]
Intraperitoneal LD50	Mouse	200 mg/kg	[2]

Note: No specific LD50 data was found for Methyl **2-iodobenzoate** in the provided search results.[5][6]

Operational and Disposal Plans

A systematic approach is critical for safely handling **2-iodobenzoate** compounds. The following sections outline the procedures for handling, storage, and disposal.

Personal Protective Equipment (PPE)

The following personal protective equipment is essential to prevent exposure.

PPE Category	Equipment	Rationale and Citations
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required if there is a splash hazard.[4][6]	Protects against eye irritation and serious eye damage.[2][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat must be worn and fully buttoned. For larger quantities, a chemical-resistant apron is recommended.[6]	Prevents skin contact which can cause irritation.[2][4]
Respiratory Protection	A NIOSH-approved respirator is necessary if there is a risk of inhaling dust or aerosols, or if working outside of a fume hood is unavoidable.[6]	Protects against respiratory irritation.[4]

Handling and Storage

Proper handling and storage are crucial to maintain the stability of the chemical and the safety of laboratory personnel.

Handling:

- Always handle **2-iodobenzoate** compounds in a well-ventilated area, preferably within a chemical fume hood.[2][5]
- Avoid contact with skin, eyes, and clothing.[2][5]
- Minimize dust generation and avoid breathing dust, fumes, or vapors.[4][5]
- Wash hands thoroughly after handling.[2][5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2][5]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[5][7]
- Keep containers tightly closed.[5][7]
- Some derivatives may be light-sensitive and require storage in the dark.[8]

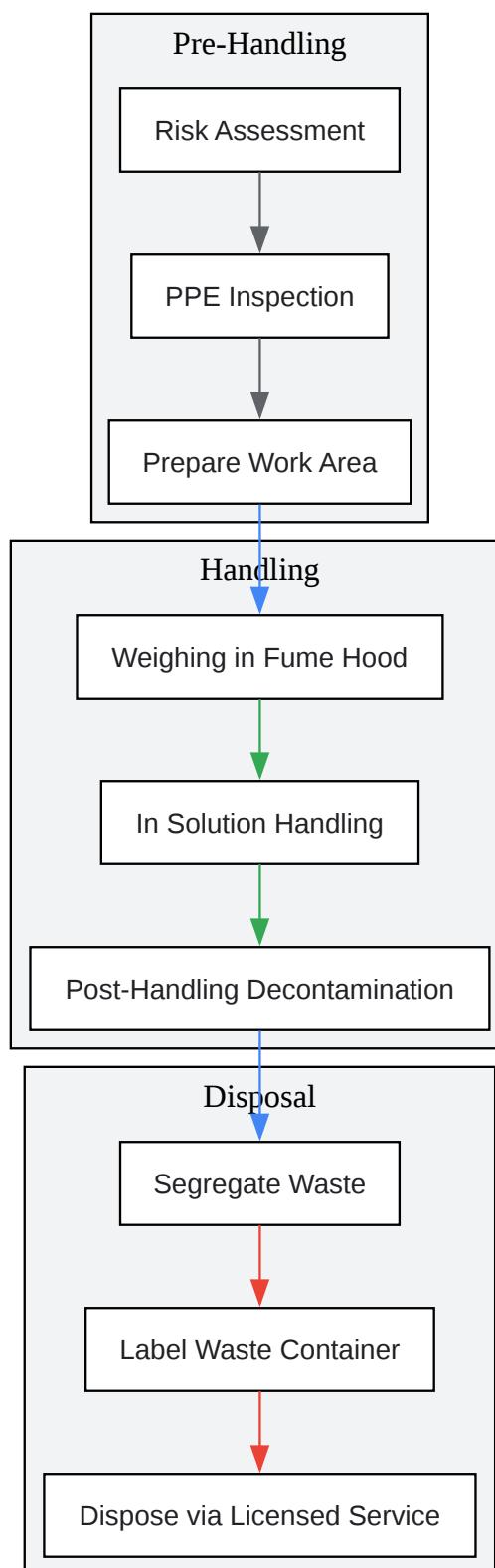
Disposal Plan

Dispose of **2-iodobenzoate** waste in accordance with federal, state, and local regulations.[5]

- Chemical Waste: Unused or surplus material should be disposed of as hazardous waste.[9] Contact a licensed professional waste disposal service.[4] One method involves dissolving the material in a combustible solvent and burning it in a chemical incinerator with an afterburner and scrubber.[4]
- Contaminated Packaging: Dispose of empty containers as unused product.[4] Do not reuse empty containers.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **2-iodobenzoate** compounds in a laboratory setting.

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Caption: Workflow for safe handling of **2-Iodobenzoate**.

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